

# what are the physical properties of 1,4-Butanediol dimethacrylate

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## Compound of Interest

Compound Name: 1,4-Butanediol dimethacrylate

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An In-Depth Technical Guide to **1,4-Butanediol Dimethacrylate (BDDMA)**

## Introduction: The Role of BDDMA in Polymer Science

**1,4-Butanediol dimethacrylate** (BDDMA) is a difunctional methacrylic monomer that serves as a cornerstone in the synthesis of crosslinked polymers.<sup>[1]</sup> Its molecular architecture, featuring a flexible four-carbon diol backbone terminated by two reactive methacrylate groups, makes it an exceptionally versatile crosslinking agent.<sup>[2]</sup> This structure allows BDDMA to form rigid, three-dimensional polymer networks upon polymerization, a characteristic that is leveraged across a multitude of high-performance applications.<sup>[2][3]</sup> From enhancing the mechanical durability of dental composites to providing chemical resistance in industrial coatings and adhesives, BDDMA is a critical component for developing materials with tailored physical properties.<sup>[3]</sup> This guide provides a comprehensive overview of the core physical properties of BDDMA, the causal relationships between these properties and their function, and the practical methodologies for its application.

## Core Physical and Chemical Properties

The utility of BDDMA in various scientific and industrial applications is directly governed by its fundamental physical and chemical characteristics. These properties influence its behavior during formulation, polymerization, and the performance of the final material.

Property	Value	Source(s)
Chemical Formula	<chem>C12H18O4</chem>	<a href="#">[2]</a>
Molecular Weight	226.27 g/mol	<a href="#">[4]</a>
CAS Number	2082-81-7	<a href="#">[2]</a> <a href="#">[5]</a>
Appearance	Clear, colorless to slightly yellow liquid	<a href="#">[5]</a> <a href="#">[6]</a>
Odor	Slight, ester-like	<a href="#">[7]</a>
Density	1.023 g/mL at 25 °C	<a href="#">[5]</a>
Boiling Point	132-134 °C at 4-5 mmHg (hPa)	<a href="#">[5]</a> <a href="#">[8]</a>
Melting Point	-23 °C to -117 °C (lit.)	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[8]</a>
Refractive Index (n <sub>20/D</sub> )	1.456	<a href="#">[3]</a> <a href="#">[5]</a>
Viscosity	5.29 mm <sup>2</sup> /s; 6.5 mPa·s at 20 °C	<a href="#">[5]</a> <a href="#">[7]</a>
Water Solubility	243 mg/L at 20 °C (Moderate)	<a href="#">[5]</a> <a href="#">[6]</a>
Vapor Pressure	0.1 Pa at 20 °C; 430 mmHg at 25 °C	<a href="#">[5]</a> <a href="#">[6]</a>
Flash Point	113 °C to 139 °C	<a href="#">[6]</a> <a href="#">[8]</a>
LogP (Octanol/Water)	3.1 at 20 °C	<a href="#">[5]</a> <a href="#">[6]</a>

## Causality and Implications of Key Physical Properties

Understanding the "why" behind the data is critical for effective material design. The physical properties of BDDMA are not merely numbers; they are determinants of its function as a high-performance crosslinking monomer.

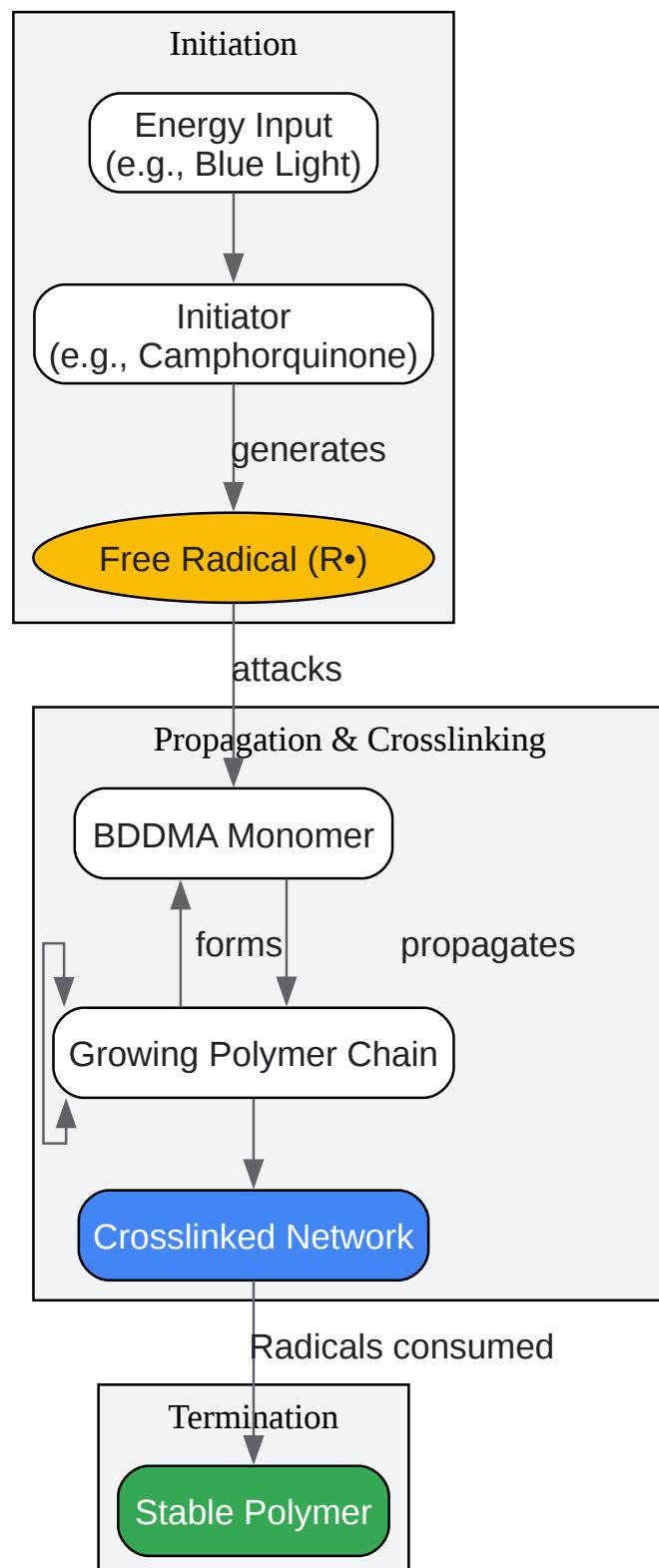
- Low Viscosity and High Solvency: BDDMA's relatively low viscosity is a significant advantage in formulation science.<sup>[6]</sup> It allows BDDMA to act as a reactive diluent, reducing the viscosity of resin systems to improve handling, wetting of fillers, and ease of application without introducing non-reactive solvents that must be removed later. Its high solvency enables the dissolution of other monomers, initiators, and additives, leading to homogenous formulations.<sup>[6]</sup>
- Difunctionality and Crosslinking: The presence of two methacrylate groups is the most critical feature of BDDMA.<sup>[1]</sup> During free-radical polymerization, both ends of the molecule can react and become incorporated into different growing polymer chains. This creates chemical bridges, or crosslinks, between the chains, transforming what would be a collection of linear polymers (a thermoplastic) into a single, covalently bonded network (a thermoset). This network structure is the source of the enhanced mechanical and chemical properties of the final material.<sup>[2]</sup>
- Impact on Mechanical Properties: The formation of a highly crosslinked network directly imparts increased hardness, rigidity, and wear resistance to the resulting polymer.<sup>[2][3]</sup> This is why BDDMA is a favored component in dental composites, which must withstand significant mechanical stress.<sup>[1][3]</sup> The flexible butanediol backbone provides a degree of toughness and impact resistance, balancing the rigidity conferred by the high crosslink density.<sup>[2]</sup>
- Boiling Point and Volatility: With a high boiling point and low vapor pressure, BDDMA has low volatility.<sup>[6]</sup> This is crucial for reducing volatile organic compound (VOC) emissions during processing and ensures compositional stability in formulations, particularly in applications like UV-cured coatings and 3D printing resins where the material may be exposed to ambient conditions for extended periods.

## Polymerization Workflow and Experimental Protocol

BDDMA is typically polymerized via a free-radical mechanism, which can be initiated by thermal energy, light (photopolymerization), or a redox reaction.<sup>[1]</sup> Photopolymerization is particularly common in dental and 3D printing applications.<sup>[3]</sup>

## Workflow: Free-Radical Crosslinking Polymerization

The diagram below illustrates the key stages of polymer network formation using BDDMA. The process begins with the generation of free radicals from an initiator, which then attack the methacrylate double bonds, propagating the polymer chains. The difunctional nature of BDDMA ensures that these chains are interconnected into a stable 3D network.



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Caption: Workflow for the photopolymerization of BDDMA.

# Protocol: Example Photopolymerization of a BDDMA-Based Resin

This protocol describes a self-validating system for creating a crosslinked polymer, typical for dental resin or photopolymer applications. The causality behind each step is explained.

- Formulation Preparation:
  - Action: In an amber glass vial to protect from ambient light, combine 99% (w/w) **1,4-Butanediol dimethacrylate** (BDDMA) with 1% (w/w) of a suitable photoinitiator system (e.g., 0.5% camphorquinone and 0.5% ethyl-4-(dimethylamino)benzoate).
  - Causality: BDDMA is the monomer that will form the polymer network. The photoinitiator system is essential; camphorquinone absorbs light energy (typically blue light, ~470 nm) to become excited, and the co-initiator (amine) donates a hydrogen atom to create the highly reactive free radicals that start the polymerization.[\[1\]](#)
- Homogenization:
  - Action: Gently mix the formulation using a magnetic stirrer or vortex mixer in a dark environment until the photoinitiator is fully dissolved and the solution is homogenous. Avoid introducing air bubbles.
  - Causality: A homogenous mixture ensures that initiation and subsequent polymerization will occur uniformly throughout the material, preventing the formation of weak spots or areas with uncured monomer. Oxygen from air bubbles can inhibit free-radical polymerization, so its exclusion is critical for achieving a complete cure.
- Application and Curing:
  - Action: Dispense the resin into a mold or onto a substrate. Expose the resin to a high-intensity light source of the appropriate wavelength (e.g., a dental curing light or a UV LED lamp) for a specified duration (e.g., 20-60 seconds).
  - Causality: The light energy activates the photoinitiator, triggering the rapid conversion of the liquid monomer into a solid, crosslinked polymer. The cure depth and time depend on the light intensity and the opacity of the formulation.

- Validation of Cure:
  - Action: After curing, test the surface hardness using a durometer or a scratch test. The surface should be hard and tack-free.
  - Causality: A tack-free surface indicates that the polymerization at the air-interface, where oxygen inhibition is highest, has proceeded sufficiently. A consistent hardness reading confirms a successful and uniform crosslinking process throughout the bulk material.
- Storage Considerations:
  - Action: Store the unpolymerized monomer, which contains an inhibitor like 4-Methoxyphenol (MEHQ), in a cool, dark, and dry place (2-8°C is often recommended).[3][8]
  - Causality: The inhibitor prevents spontaneous polymerization caused by exposure to heat, light, or contaminants during storage, ensuring the monomer's stability and reactivity for its intended use.[3][9]

## Authoritative Grounding and Safety

BDDMA is a widely used industrial chemical with a well-characterized safety profile. It is considered a moderate skin sensitizer and may cause an allergic skin reaction.[6] It can also cause skin and serious eye irritation.[10][11] Therefore, proper handling is essential.

- Personal Protective Equipment (PPE): Always use nitrile gloves, safety glasses with side-shields, and a lab coat when handling BDDMA.[6][10]
- Ventilation: Work in a well-ventilated area to avoid inhaling vapors.[10]
- Storage: Store in a tightly closed container in a cool (2-8°C), dry, and well-ventilated place away from light and heat to prevent premature polymerization.[8][10]

## Conclusion

**1,4-Butanediol dimethacrylate**'s value as a polymer building block is firmly rooted in its physical properties. Its low viscosity, low volatility, and, most importantly, its difunctional nature enable the creation of robust, highly crosslinked materials. By understanding the direct

relationship between its molecular structure and its macroscopic function, researchers and developers can effectively harness BDDMA to engineer advanced polymers for demanding applications in medicine, dentistry, and industry.

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